

# An In-depth Technical Guide on the Potential Toxicity of Iomeprol Hydrolysate-1

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## Compound of Interest

Compound Name: *Iomeprol hydrolysate-1*

Cat. No.: B195374

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Disclaimer: This document synthesizes available public information on iomeprol and its derivatives. Direct toxicological data for "**iomeprol hydrolysate-1**" is limited. The information provided should be used for research and informational purposes only.

Iomeprol is a widely used non-ionic, iodinated contrast medium with a well-established safety profile in clinical practice.<sup>[1][2]</sup> However, the toxicological properties of its degradation products, such as **iomeprol hydrolysate-1**, are less well-documented. This guide provides a comprehensive overview of the available information regarding the potential toxicity of **iomeprol hydrolysate-1**, including its identity, known toxicological profile, and the broader context of iomeprol degradation.

## Identification and Chemical Properties of Iomeprol Hydrolysate-1

**Iomeprol hydrolysate-1** is chemically identified as 5-Acetamido-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide. It is also known as an intermediate in the synthesis of other contrast agents like Iohexol.<sup>[3][4][5]</sup>

Table 1: Chemical Identification of **Iomeprol Hydrolysate-1**

Property	Value
Chemical Name	5-Acetamido-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide
CAS Number	31127-80-7
Molecular Formula	C <sub>16</sub> H <sub>20</sub> I <sub>3</sub> N <sub>3</sub> O <sub>7</sub>
Molecular Weight	747.06 g/mol
Synonyms	Iohexol impurity A, Iohexol hydrolysate

## Available Toxicological Data

Direct and comprehensive toxicological studies on **iohexol hydrolysate-1** are not readily available in the public domain. The existing information is primarily derived from safety data sheets (SDS) and general statements from chemical suppliers.

Qualitative Toxicological Profile:

Based on available safety data, **iohexol hydrolysate-1** is associated with the following potential hazards:

- Skin Irritation: May cause skin irritation upon contact.[\[6\]](#)
- Eye Irritation: Can cause serious eye irritation.[\[6\]](#)
- Respiratory Irritation: May cause respiratory irritation if inhaled.[\[6\]](#)

One supplier notes that toxicological studies indicate low systemic toxicity when administered intravascularly at therapeutic doses.[\[3\]](#) However, they also caution about potential adverse effects in hypersensitive individuals, which may include mild allergic reactions, nausea, or transient hypotension.[\[3\]](#) Excessive exposure could potentially lead to iodine toxicity.[\[3\]](#)

Quantitative Toxicological Data:

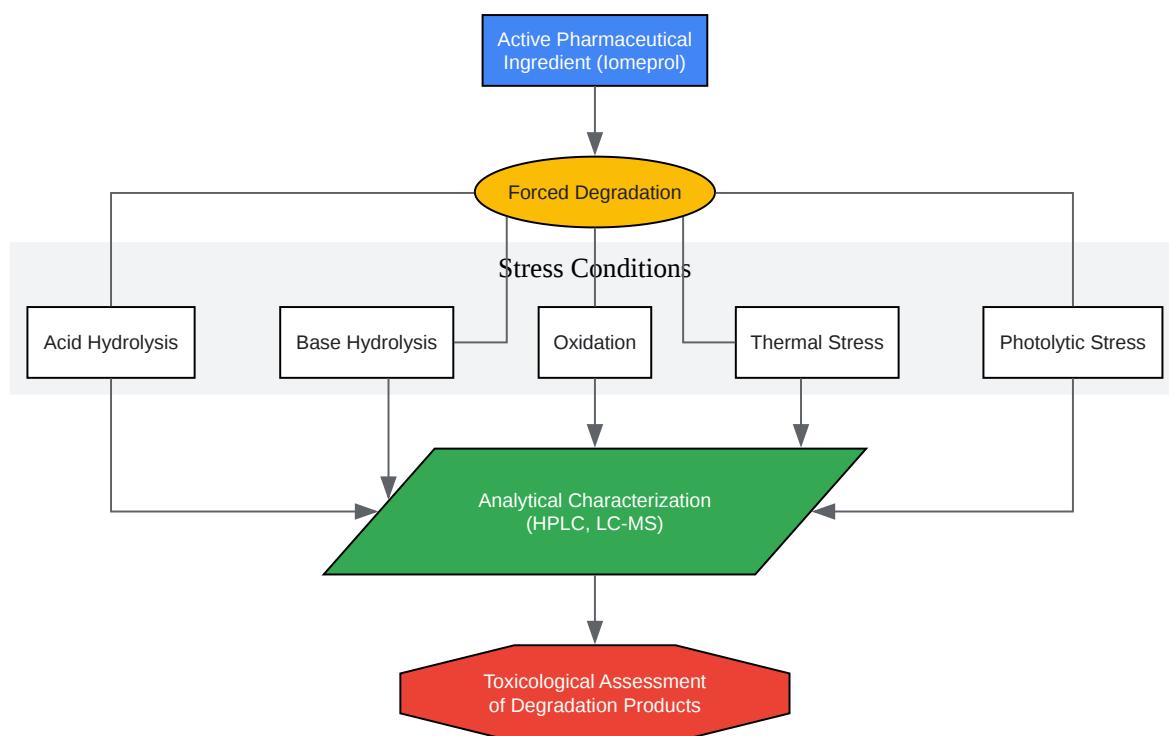
As of the latest search, no quantitative toxicity data, such as LD<sub>50</sub> (Lethal Dose, 50%) or IC<sub>50</sub> (half-maximal inhibitory concentration), for **iohexol hydrolysate-1** has been published in the

available literature.

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **lomeprol hydrolysate-1** are not available in the reviewed literature. However, a general workflow for the forced degradation of a pharmaceutical compound, which would be a necessary precursor to studying its hydrolysates, is outlined below.

General Workflow for Forced Degradation Studies:



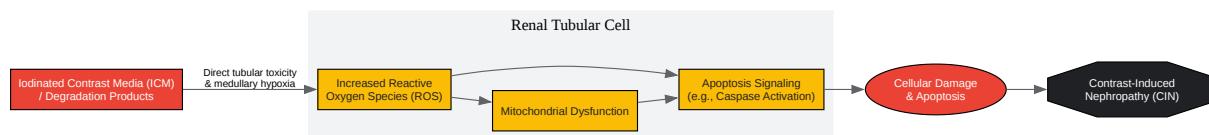
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Caption: General workflow for forced degradation studies of a pharmaceutical agent.

# Signaling Pathways in Contrast Media Toxicity

While specific signaling pathways affected by **iomeprol hydrolysate-1** have not been identified, the general mechanisms of toxicity for iodinated contrast media (ICM) often involve oxidative stress and cellular damage, particularly in renal cells.

Conceptual Signaling Pathway for ICM-Induced Nephrotoxicity:



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Caption: Conceptual overview of ICM-induced renal cell toxicity pathways.

## Broader Context: Degradation of Iomeprol

Iomeprol is generally considered chemically stable.<sup>[6]</sup> Studies on its stability under X-ray radiation have shown no significant alterations or increase in byproducts. However, like other iodinated contrast media, iomeprol can degrade under certain environmental conditions, particularly during water treatment processes like ozonation and advanced oxidation. These processes can lead to the formation of various transformation products, some of which may be more toxic than the parent compound. The toxicological relevance of these byproducts is an area of ongoing research.

## Conclusion

The available data on the specific toxicity of **iomeprol hydrolysate-1** (5-Acetamido-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide) is limited. While safety data sheets indicate potential for skin, eye, and respiratory irritation, there is a lack of comprehensive toxicological studies, quantitative data, and information on specific signaling pathways. For a complete toxicological profile, further research, including in vitro and in vivo studies, would be

necessary. Researchers and drug development professionals should consider this data gap when handling or studying this particular compound.

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